

An In-Depth Technical Guide to 3-[(4-Methoxyphenyl)sulfonyl]propanoic acid

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Compound of Interest

Compound Name: 3-[(4-Methoxyphenyl)sulfonyl]propanoic acid

Cat. No.: B1608745

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and key chemical properties of **3-[(4-Methoxyphenyl)sulfonyl]propanoic acid**. It is intended to serve as a valuable resource for researchers and professionals engaged in chemical synthesis, drug discovery, and materials science.

Chemical Identity and Molecular Properties

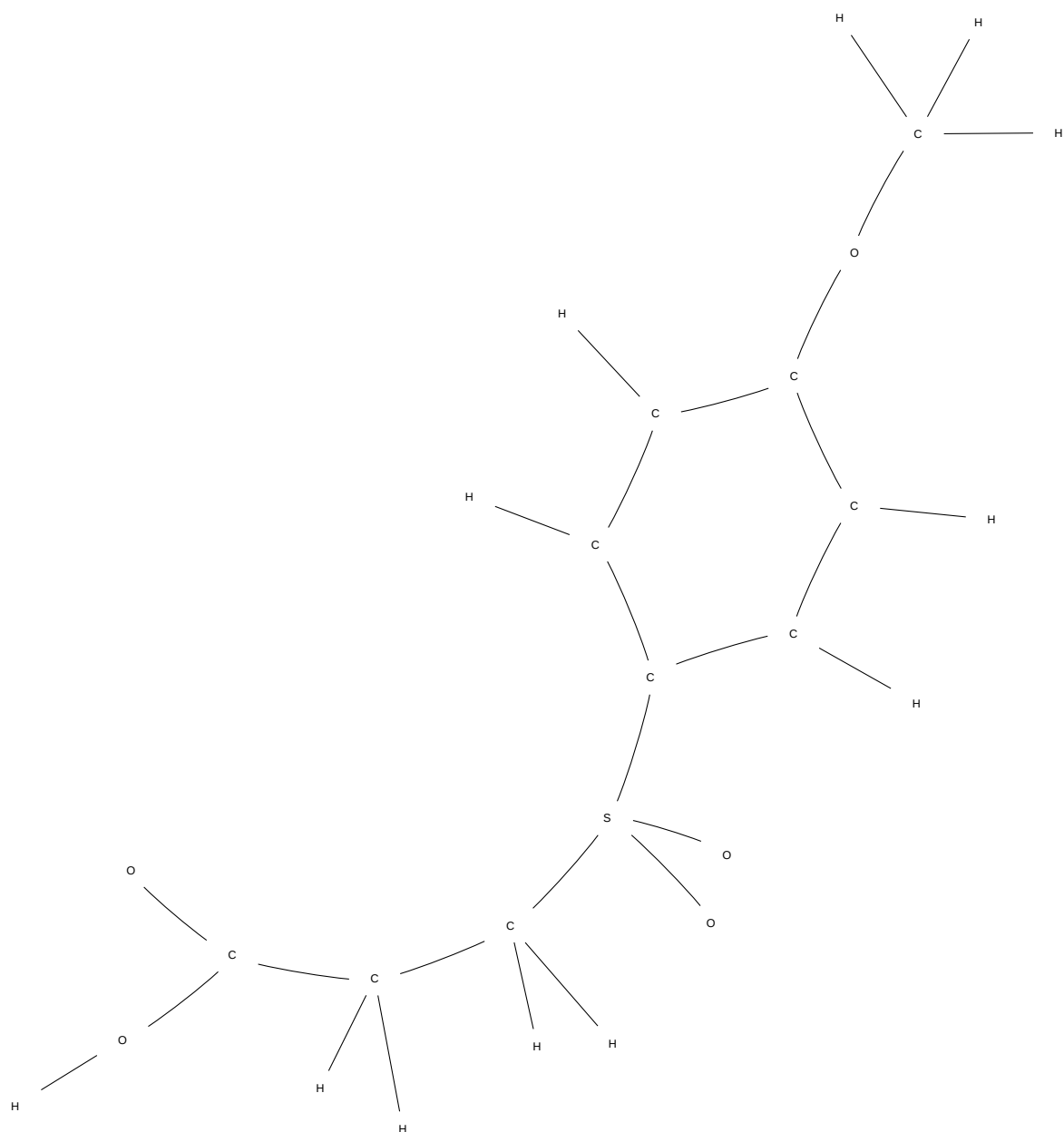
3-[(4-Methoxyphenyl)sulfonyl]propanoic acid, identified by the CAS Number 91062-23-6, is a sulfonyl-containing carboxylic acid.^[1] Its molecular formula is C₁₀H₁₂O₅S, and it has a molecular weight of 244.26 g/mol.^[1] The compound's structure incorporates a methoxy-substituted phenyl ring attached to a sulfonyl group, which is in turn linked to a propanoic acid moiety.

Table 1: Key Chemical Identifiers and Properties

Property	Value	Source(s)
IUPAC Name	3-[(4-Methoxyphenyl)sulfonyl]propanoic acid	N/A
CAS Number	91062-23-6	[1]
Molecular Formula	C ₁₀ H ₁₂ O ₅ S	[1]
Molecular Weight	244.26 g/mol	[1]
Canonical SMILES	COC1=CC=C(C(=C1)S(=O)(=O)CCC(=O)O	

Molecular Structure

The molecular structure of **3-[(4-Methoxyphenyl)sulfonyl]propanoic acid** is characterized by a central sulfonyl group that connects an aromatic ring with an aliphatic carboxylic acid chain. This arrangement of functional groups imparts specific chemical properties and potential reactivity to the molecule.



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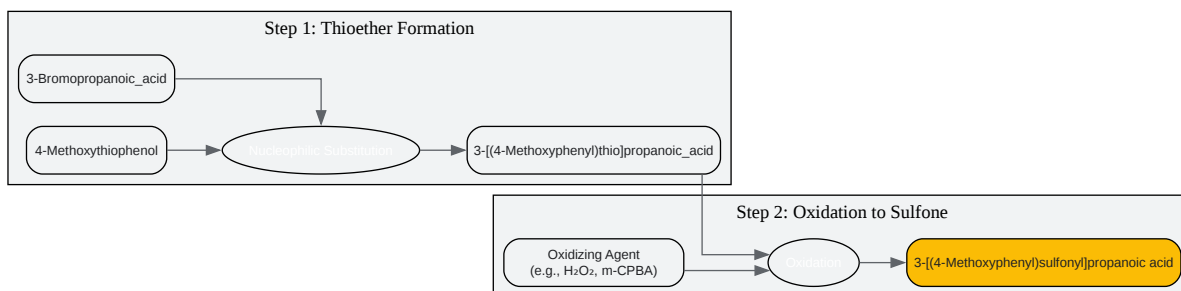
Caption: 2D representation of the molecular structure of **3-[(4-Methoxyphenyl)sulfonyl]propanoic acid**.

Synthesis Pathway

While a specific, experimentally validated protocol for the synthesis of **3-[(4-Methoxyphenyl)sulfonyl]propanoic acid** (CAS 91062-23-6) is not readily available in the public domain, a plausible synthetic route can be proposed based on established chemical transformations. The synthesis would likely involve the oxidation of a corresponding thioether precursor.

A potential two-step synthesis is outlined below. This proposed workflow is based on the known reactivity of related compounds, such as the oxidation of 3-(methylthio)propanoic acid.[2]

Proposed Synthetic Workflow



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Caption: Proposed two-step synthesis of **3-[(4-Methoxyphenyl)sulfonyl]propanoic acid**.

Hypothetical Experimental Protocol

Disclaimer: The following protocol is hypothetical and has not been experimentally validated. It is based on general procedures for similar chemical transformations and should be adapted

and optimized by qualified personnel in a controlled laboratory setting.

Step 1: Synthesis of 3-[(4-Methoxyphenyl)thio]propanoic acid (Thioether Precursor)

- To a solution of 4-methoxythiophenol in a suitable solvent (e.g., ethanol or DMF), add an equimolar amount of a base (e.g., sodium hydroxide or potassium carbonate) to form the thiophenoxide in situ.
- To this solution, add 3-bromopropanoic acid dropwise at room temperature.
- Stir the reaction mixture at room temperature or with gentle heating until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- Upon completion, acidify the reaction mixture with a dilute acid (e.g., 1M HCl) to precipitate the product.
- Collect the crude product by filtration, wash with water, and dry.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water).

Step 2: Oxidation to **3-[(4-Methoxyphenyl)sulfonyl]propanoic acid**

- Dissolve the synthesized 3-[(4-methoxyphenyl)thio]propanoic acid in a suitable solvent, such as acetic acid or a mixture of ethyl acetate and water.^[2]
- Cool the solution in an ice bath.
- Slowly add an excess of an oxidizing agent (e.g., hydrogen peroxide or meta-chloroperoxybenzoic acid (m-CPBA)). The use of potassium hydrogen persulfate has also been reported for a similar oxidation.^[2]
- Allow the reaction mixture to stir at room temperature overnight or until the starting material is consumed (monitored by TLC).
- Upon completion, the product may precipitate from the reaction mixture. If not, the solvent can be removed under reduced pressure.

- The crude product can be purified by filtration if it precipitates, or by extraction and subsequent recrystallization.

Spectroscopic Data

As of the date of this guide, specific, publicly available experimental spectroscopic data (such as ^1H NMR, ^{13}C NMR, or IR spectra) for **3-[(4-Methoxyphenyl)sulfonyl]propanoic acid** (CAS 91062-23-6) could not be located. Researchers are advised to perform their own analytical characterization upon synthesis of this compound.

Applications and Research Interest

While specific applications for **3-[(4-Methoxyphenyl)sulfonyl]propanoic acid** are not extensively documented, its structural motifs suggest potential utility in several areas of chemical research. The presence of both a sulfone group and a carboxylic acid group makes it a versatile building block. Sulfone-containing compounds are of interest in medicinal chemistry due to their metabolic stability and ability to participate in hydrogen bonding. The carboxylic acid moiety provides a handle for further chemical modifications, such as amide bond formation.

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References

- 1. scbt.com [scbt.com]
- 2. Page loading... [guidechem.com]
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